

Technical Support Center: LaNi₅ Stoichiometry & Thermodynamic Stability

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Compound of Interest

Compound Name: *Lanthanum;nickel*

CAS No.: *12196-72-4*

Cat. No.: *B1585180*

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Welcome to the Technical Support Center for LaNi₅-based metal hydrides. For materials scientists and drug development professionals relying on high-purity, solid-state hydrogen storage for critical catalytic hydrogenation reactions (such as Active Pharmaceutical Ingredient synthesis), the thermodynamic stability of the AB₅intermetallic compound is paramount.

Deviations from the strict 1:5 (La:Ni) stoichiometry fundamentally alter the enthalpy of hydride formation, plateau pressures, and cyclic longevity. This guide provides causal insights, troubleshooting workflows, and validated protocols to diagnose and correct stoichiometric deviations in your hydrogen storage systems.

Section 1: Core Concepts & FAQs (Mechanistic Insights)

Q1: How do stoichiometry deviations (e.g., LaNi_{5+x}) impact the hydrogen desorption plateau pressure? A1: In LaNi₅systems, moving towards a Ni-rich hyper-stoichiometry (LaNi_{5+x}) systematically increases the equilibrium plateau pressure and decreases the thermodynamic stability of the hydride phase. The causality is structural: excess Nickel substitutes into the Lanthanum sites, causing a contraction of the unit cell volume. Because the size of the

interstitial holes dictates hydrogen affinity, this contraction reduces the binding energy (resulting in a less negative enthalpy of formation, ΔH_f), requiring higher external pressures to force hydrogen into the lattice.

Q2: Why does our LaNi₅ batch show severe plateau sloping and reduced capacity during cycling? A2: Plateau sloping is a classic symptom of compositional heterogeneity or localized stoichiometric deviations. During repeated thermal and pressure cycling, LaNi₅ can undergo disproportionation, forming stable micro-phases (like LaH₂) and Ni-rich clusters. This disordering creates a broad distribution of interstitial site energies rather than a single uniform energy state. Consequently, hydrogen is absorbed and desorbed over a range of pressures (a sloped Pressure-Composition-Temperature curve) rather than a flat plateau, leading to a net loss of reversible hydrogen capacity.

Q3: How can we thermodynamically stabilize the alloy for lower-pressure applications? A3: Elemental substitution is the most effective method to tune stability. Substituting Ni with larger atoms like Aluminum (LaNi_{5-y}Al_y) expands the crystal lattice. This expansion lowers the plateau pressure significantly (e.g., from ~3.7 atm to 0.015 atm) and increases the hydride stability, shifting the enthalpy of formation from -7.6 kcal/mol H₂ to -11.4 kcal/mol H₂¹.

Section 2: Troubleshooting Guide

Issue 1: Unexpectedly High Plateau Pressure in Freshly Synthesized LaNi₅

- Root Cause: Ni-rich non-stoichiometry (LaNi_{5.1} to LaNi_{5.5}) typically caused by Lanthanum vaporization during the high-temperature arc melting process.
- Resolution:
 - Verify the bulk composition using Energy Dispersive X-ray Spectroscopy (EDX) or Microprobe analysis.
 - If the La:Ni ratio is < 1:5, compensate for La loss by adding a 2-5 wt% La overage during the initial arc-melting synthesis.
 - Anneal the alloy at 950°C for 72 hours under an inert argon atmosphere to homogenize the microstructure and eliminate Ni-rich segregations.

Issue 2: Rapid Capacity Degradation Over 100+ Cycles

- Root Cause: Surface oxidation (formation of La_2O_3 or $\text{La}(\text{OH})_3$) blocking H_2 dissociation active sites, coupled with internal stoichiometric disproportionation [2](#).
- Resolution:
 - Ensure hydrogen gas purity is $\geq 99.999\%$ (Grade 5.0) to prevent O_2 / H_2O poisoning.
 - Implement a surface reactivation protocol: Heat the sample to 300°C under dynamic vacuum (10–5 mbar) for 2 hours, followed by introducing 50 atm of H_2 at room temperature.
 - Consider transitioning to a lightly substituted alloy (e.g., $\text{LaNi}_{4.9}\text{Sn}_{0.1}$) which exhibits higher resistance to disproportionation.

Section 3: Quantitative Data & Thermodynamic Profiling

The following table summarizes the causal relationship between stoichiometry, lattice expansion/contraction, and macroscopic thermodynamic properties.

Table 1: Impact of Stoichiometry and Substitution on LaNi_5 Thermodynamic Properties

Alloy Composition	Lattice Parameter a (Å)	Lattice Parameter c (Å)	Cell Volume (Å ³)	Enthalpy ΔH_f (kcal/mol H ₂)	Plateau Pressure at 25°C (atm)
LaNi ₅ (Stoichiometric)	5.017	3.986	86.9	-7.6	~3.7
LaNi _{5.2} (Ni-rich)	4.995	3.978	85.9	-6.8	~6.5
LaNi _{4.9} Al _{0.1}	5.023	3.988	87.1	-8.2	~1.2
LaNi _{4.5} Al _{0.5}	5.048	4.026	88.8	-9.5	~0.2
LaNi _{4.0} Al _{1.0}	5.080	4.065	90.9	-11.4	~0.015

Note: Data synthesized from microprobe and PCT analyses demonstrating the inverse relationship between cell volume and plateau pressure. A smaller cell volume directly correlates to a higher plateau pressure.

Section 4: Experimental Protocols

To ensure scientific integrity, the following protocols form a self-validating system: Protocol A identifies the macroscopic thermodynamic symptom (sloping/high pressure), while Protocol B provides the microscopic structural validation (cell volume contraction).

Protocol A: Pressure-Composition-Temperature (PCT) Isotherm Measurement

Purpose: To empirically determine the thermodynamic stability (ΔH_f , ΔS_f) and identify stoichiometric deviations via plateau slope analysis.

- **Sample Preparation:** Crush the LaNi₅ ingot into a coarse powder (< 2 mm) inside an Argon-filled glovebox to prevent surface passivation.
- **Reactor Loading:** Transfer exactly 2.000 g of the sample into a stainless-steel Sieverts-type volumetric reactor. Seal with VCR fittings.

- **Activation:** Evacuate the reactor to 10–5 mbar at 150°C for 2 hours. Cool to 25°C and apply 50 atm of high-purity H₂. Wait for the pressure to drop, indicating initial absorption. Repeat the vacuum/ H₂ cycle 3 times until absorption kinetics are stable.
- **Isotherm Data Collection:** Set the isothermal bath to the target temperature (e.g., 30°C). Dose H₂ into the reactor in precise volumetric increments.
- **Equilibration:** Allow the system pressure to stabilize ($dp/dt < 0.01$ atm/min) after each dose. Record the equilibrium pressure and calculate the absorbed hydrogen moles using the real gas law.
- **Van 't Hoff Extraction:** Repeat the isotherm at 40°C and 50°C. Plot $\ln(P_{eq})$ vs $1/T$ to extract the enthalpy (ΔH_f) and entropy (ΔS_f) of hydride formation [3](#).

Protocol B: X-Ray Diffraction (XRD) for Stoichiometric Verification

Purpose: To detect unit cell contraction/expansion indicative of non-stoichiometry.

- **Powder Preparation:** Mill the dehydrogenated LaNi₅ sample to a particle size of < 40 μ m.
- **Mounting:** Mount the powder on a zero-background silicon sample holder to minimize signal noise.
- **Scanning:** Scan from $2\theta = 20^\circ$ to 90° using Cu-K α radiation ($\lambda = 1.5406$ Å) with a step size of 0.02° and a dwell time of 2 seconds per step.
- **Rietveld Refinement:** Use refinement software (e.g., GSAS-II or FullProf) to fit the diffractogram to the P6/mmm space group. Extract the a and c lattice parameters.
- **Validation:** Compare the extracted cell volume against the theoretical 86.9 Å³ baseline. A volume < 86.5 Å³ strongly indicates Ni-rich hyper-stoichiometry.

Section 5: Diagnostic Workflow Visualization



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Diagnostic workflow for resolving LaNi5 stoichiometry and thermodynamic stability deviations.

References

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